

Personal protective equipment for handling L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$

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Compound of Interest

Compound Name: L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$

Cat. No.: B15573698

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Essential Safety and Handling Guide for L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$

For Immediate Use by Laboratory Personnel

This document provides crucial safety and logistical information for the handling and disposal of L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$. The following procedures are designed to ensure the safety of laboratory personnel and maintain the integrity of the product.

While L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$ is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS)[1][2], adherence to best practices for handling powdered, stable isotope-labeled compounds is strongly recommended to minimize exposure and prevent contamination.

Personal Protective Equipment (PPE)

To ensure the safety of researchers, scientists, and drug development professionals, the following personal protective equipment should be worn when handling L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$:

PPE Category	Minimum Requirement	Recommended for Best Practice
Eye Protection	Safety glasses with side shields[3]	Chemical safety goggles[3]
Hand Protection	Disposable nitrile gloves[3][4]	Double nitrile gloves
Body Protection	Laboratory coat[3]	---
Respiratory Protection	Not required for small quantities in a well-ventilated area	Use in a chemical fume hood when handling larger quantities or if aerosolization is possible[3]

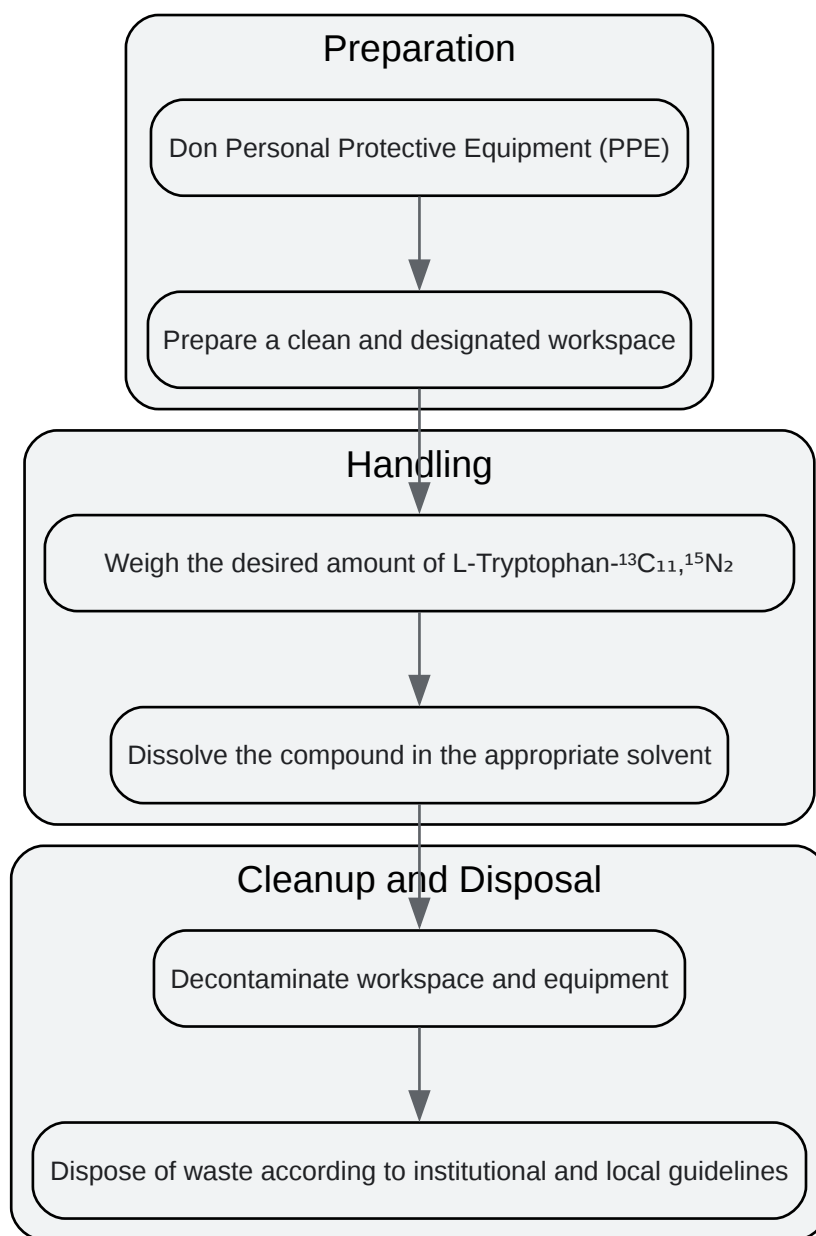
Compound Data

The following table summarizes key quantitative data for L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$:

Property	Value
Molecular Weight	217.13 g/mol
CAS Number	202406-50-6[1][2]
Isotopic Purity	≥ 99 atom % ^{13}C ; ≥ 98 atom % ^{15}N
Chemical Purity	$\geq 98\%$ (CP)
Form	Solid
Melting Point	280-285 °C (decomposes)
Storage Temperature	Room temperature, away from light and moisture[5][6]

Experimental Workflow for Handling

The following diagram outlines the standard procedure for handling L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$ in a laboratory setting.



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Figure 1. A workflow diagram for the safe handling of L-Tryptophan- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$.

Operational and Disposal Plans

Handling Procedure:

- Preparation:

- Before handling, ensure you are wearing the appropriate PPE as outlined in the table above.
- Prepare a clean and designated work area. For weighing and initial dilutions, it is recommended to work in a chemical fume hood or a well-ventilated space to avoid inhalation of the powder and to prevent contamination of the sample.[\[3\]](#)
- Weighing and Aliquoting:
 - Use a properly calibrated analytical balance for accurate measurement.
 - Handle the solid with clean spatulas and weighing paper.
 - Close the container tightly after use to protect the product from light and moisture.[\[5\]](#)[\[6\]](#)
- Dissolving:
 - Consult your experimental protocol for the appropriate solvent.
 - Add the solvent to the weighed L-Tryptophan- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$ and ensure it is fully dissolved before proceeding with your experiment.

Spill Management:

- In case of a spill, avoid generating dust.
- Carefully sweep up the solid material and place it in a sealed container for disposal.
- Clean the spill area with a damp cloth.

Disposal Plan:

- Dispose of unused L-Tryptophan- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$ and any contaminated materials (e.g., gloves, weighing paper) in accordance with all applicable federal, state, and local environmental regulations for chemical waste.[\[5\]](#)
- Do not dispose of the material down the drain.

- Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

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